

Essential Safety and Disposal Guidance for JR-AB2-011

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Compound of Interest

Compound Name: JR-AB2-011

Cat. No.: B10825248

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This document provides critical safety and logistical information for the proper handling and disposal of the research chemical **JR-AB2-011**, a selective mTORC2 inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard protocols.

Chemical and Physical Properties

For safe handling and disposal, it is essential to be aware of the physical and chemical properties of **JR-AB2-011**. The following table summarizes key data points for this compound.

Property	Value
Chemical Name	3-(3,4-Dichlorophenyl)-1-(4-fluorophenyl)-1-(5-methyl-4,5-dihydrothiazol-2-yl)urea
CAS Number	2411853-34-2 or 329182-61-8
Molecular Formula	C ₁₇ H ₁₄ Cl ₂ FN ₃ OS
Molecular Weight	398.28 g/mol
Appearance	White to beige powder
Solubility	Soluble in DMSO (2 mg/mL, with warming)
Storage Temperature	2-8°C

Disposal Procedures

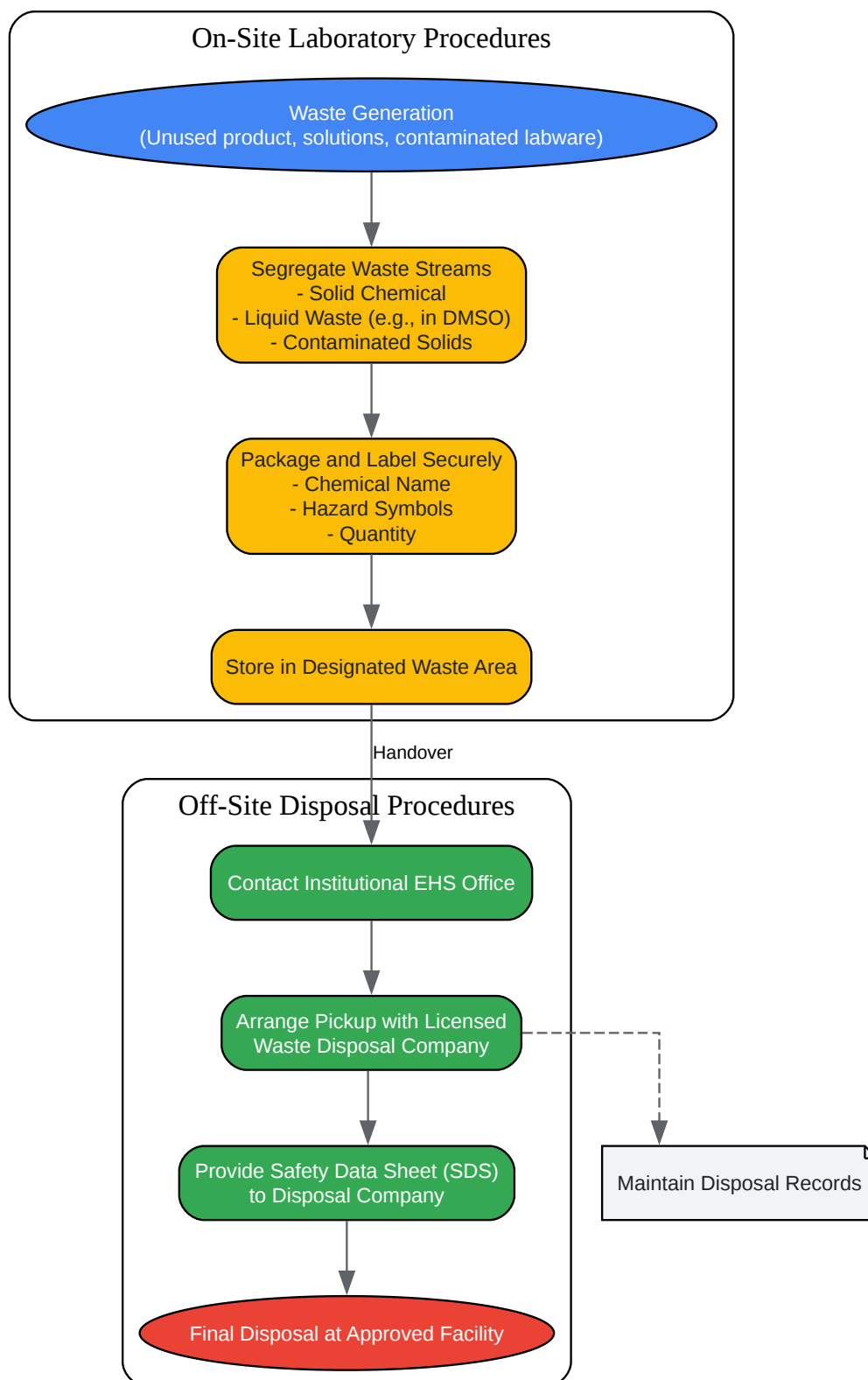
The recommended procedure for the disposal of **JR-AB2-011** and its containers is to utilize an approved waste disposal service. Adherence to local, state, and federal regulations is mandatory.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Unused **JR-AB2-011** powder should be kept in its original or a clearly labeled, sealed container.
 - Solutions of **JR-AB2-011** (e.g., in DMSO) should be collected in a designated, sealed, and clearly labeled waste container for halogenated organic waste.
 - Contaminated labware (e.g., pipette tips, vials, gloves) should be collected in a separate, sealed container labeled as "**JR-AB2-011** Contaminated Waste."
- Packaging for Disposal:
 - Ensure all waste containers are securely sealed to prevent leaks or spills.
 - Properly label each container with the chemical name ("**JR-AB2-011**"), relevant hazard symbols, and the quantity of waste.
- Engage a Licensed Waste Disposal Company:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup by a licensed chemical waste disposal company.
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **JR-AB2-011**.
- Documentation:
 - Maintain a record of the amount of **JR-AB2-011** disposed of, the date of disposal, and the name of the waste disposal company.

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **JR-AB2-011** is outlined in the diagram below. This process ensures that all safety and regulatory aspects are considered.



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